

Drofenine Hydrochloride: Stability & Storage Summary

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Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

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The table below consolidates the key handling and storage information from the searched sources.

Aspect	Specification / Recommendation
Recommended Storage	"Store the container tightly closed in a dry, cool and well-ventilated place." [1]
Moisture Protection	Required. Stored "away from moisture" [2] and in "sealed storage" [2]. Hygroscopic DMSO impact noted [2].
Physical Form	Solid, White to Off-White powder [1] [2]
Handling Precautions	"Handle in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid formation of dust and aerosols." [1]

Experimental Handling & Solution Preparation

For laboratory work, proper preparation of stock solutions is critical for maintaining the stability of the compound during experiments.

- **Solubility Data: Drofenine Hydrochloride** is soluble in various solvents. Here are the specific concentrations reported:

- **DMSO:** 71-75 mg/mL (approx. 200.6-211.91 mM) [3] [2].
- **Water:** \geq 33.3 mg/mL (approx. 94.09 mM) [2].
- **Critical Note on DMSO:** The Safety Data Sheet and supplier data emphasize that DMSO is hygroscopic (moisture-absorbing). Using fresh, dry DMSO is essential, as absorbed water can impact solubility and potentially the stability of the solution [1] [2].
- **Preparation of *In Vivo* Formulations:** One supplier provides a detailed method for creating a homogeneous suspension suitable for animal studies [3]. The general workflow for preparing a stock solution and a common *in vivo* formulation is summarized in the diagram below.

Start: Prepare Drofenine Hydrochloride Stock Solution

Use fresh, dry DMSO
(hygroscopic)

Weigh powder accurately

Dissolve to desired concentration
(e.g., 25 mg/mL)

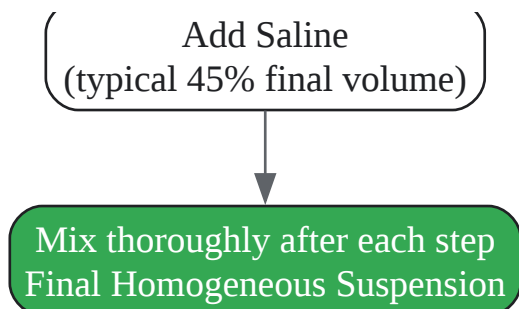
Clear Stock Solution

For In Vivo Administration
(Example Protocol)

Add DMSO stock solution
(typical 10% final volume)

Add PEG300
(typical 40% final volume)

Add Tween 80
(typical 5% final volume)



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Frequently Asked Questions

- **Why is moisture protection critical for storing Drofenine Hydrochloride?** While the exact degradation pathway is not detailed in the search results, the repeated emphasis on "sealed storage, away from moisture" and the note about hygroscopic DMSO strongly suggest that moisture can compromise the chemical integrity and potency of the compound, leading to unreliable experimental results [1] [2].
- **What is the shelf life of Drofenine Hydrochloride?** One supplier indicates a storage period of **3 years** when the powder is stored at **-20°C** [3]. For solutions, one supplier recommends storage at **-80°C for 6 months** or **-20°C for 1 month** in a sealed container away from moisture [2].
- **The powder looks clumpy. Has it degraded?** Clumping can be a physical sign of moisture absorption. Visually inspect the powder; it should be a "White to Off-White" solid [1] [2]. If the color has changed significantly or clumping is severe, it is advisable to discard the batch. For critical experiments, analyzing the sample by HPLC against a reference standard can confirm its purity.

Important Disclaimer

The information provided here is for **research purposes only** and is not intended for diagnostic or therapeutic use. Always refer to the most recent Safety Data Sheet (SDS) and analyze the specific batch of compound upon receipt to verify stability and purity for your experiments [1].

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References

1. DROFENINE HYDROCHLORIDE - Safety Data Sheet [chemicalbook.com]
2. Drofenine hydrochloride (Hexahydroadiphenine ... [medchemexpress.com]
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